

In-Depth Technical Guide to the Molecular Structure of Tungsten (IV) Chloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Tungsten;tetrachloride

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Introduction

Tungsten (IV) chloride (WCl_4), also known as tungsten tetrachloride, is an inorganic compound that serves as a significant precursor in the synthesis of various tungsten-based materials and catalysts. Its unique electronic and structural properties have garnered considerable interest in academic and industrial research. This technical guide provides a comprehensive overview of the molecular structure of tungsten (IV) chloride in both the solid and gas phases, detailed experimental protocols for its synthesis and characterization, and a discussion of its chemical properties and reactivity.

Molecular Structure

The molecular structure of tungsten (IV) chloride presents a fascinating case of polymorphism, exhibiting distinct arrangements in the solid state and the gas phase.

Solid-State Structure: A Polymeric Chain

In the solid state, tungsten (IV) chloride adopts a polymeric structure.^[1] Single-crystal X-ray diffraction studies have revealed that it crystallizes in the monoclinic C2/m space group.^[2] The fundamental repeating unit consists of tungsten atoms in a distorted octahedral coordination environment.^[1] Each tungsten center is coordinated to six chloride ligands. Four of these chloride atoms act as bridging ligands, connecting adjacent tungsten atoms to form infinite linear chains.^[1]

A key feature of this polymeric structure is the alternating short and long distances between tungsten atoms along the chain. The shorter W-W distance is approximately 2.688 Å, indicative of a significant metal-metal bonding interaction, while the longer, non-bonding distance is about 3.787 Å.^[1] The W-Cl bond lengths vary, with terminal chlorides having shorter bond lengths than the bridging chlorides.^[2]

► **Table 1: Crystallographic Data for Polymeric Tungsten (IV) Chloride**

Parameter	Value
Crystal System	Monoclinic
Space Group	C2/m
a (Å)	11.782(3)
b (Å)	6.475(1)
c (Å)	8.062(2)
β (°)	131.14(1)
V (Å ³)	463.2(2)
Z	4
W-W bonding distance (Å)	2.688(2)
W-W non-bonding distance (Å)	3.787(3)

Data obtained from single-crystal X-ray diffraction studies.^[2]

Figure 1: Simplified representation of the polymeric chain structure of solid WCl₄.

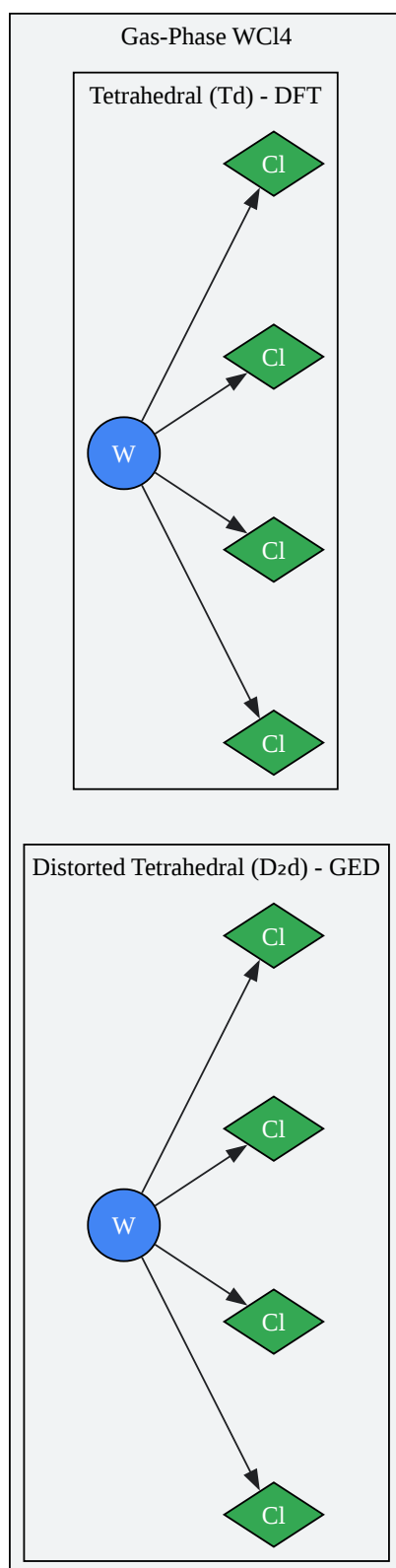
Gas-Phase Structure: A Tale of Two Geometries

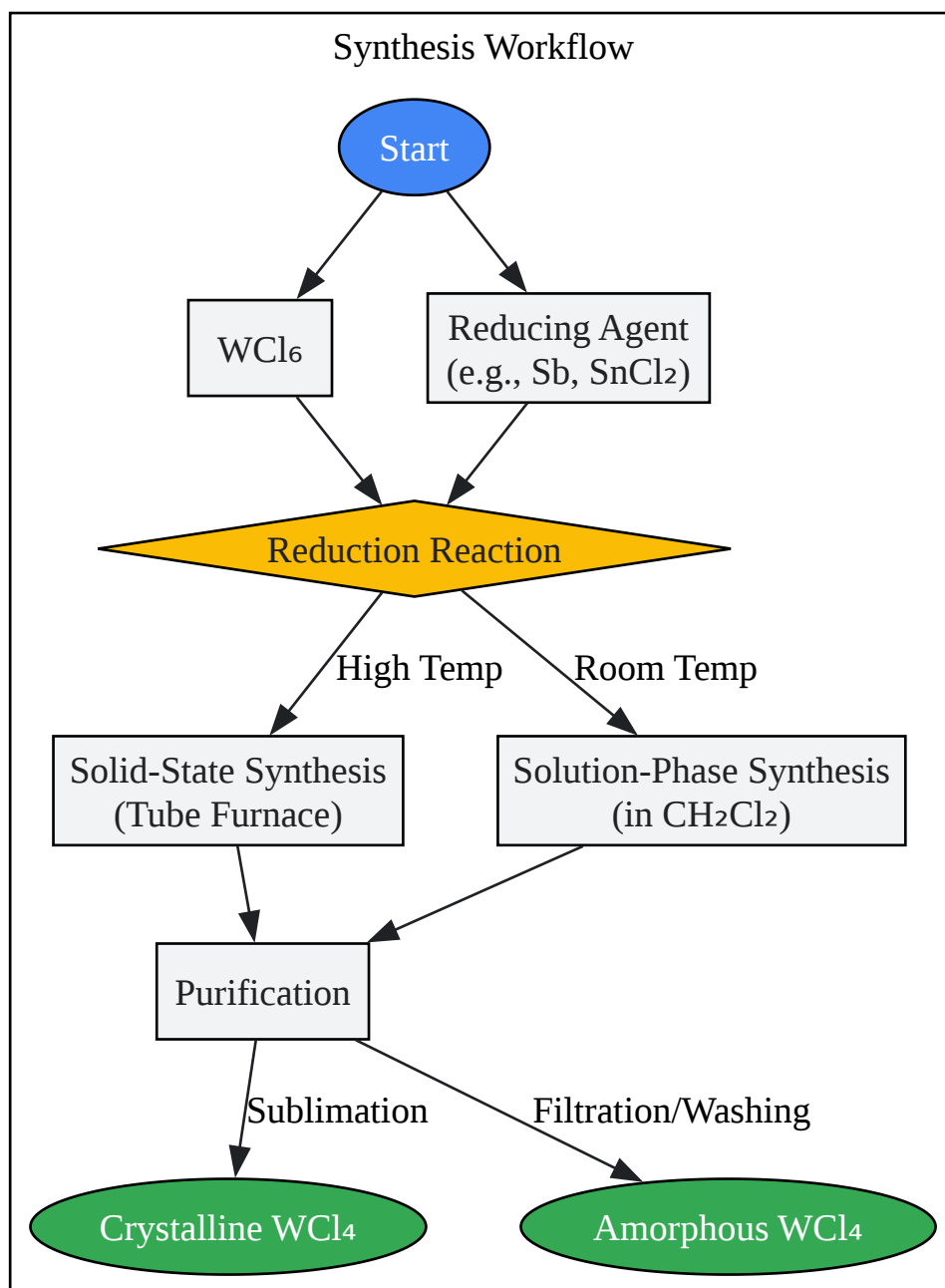
The molecular structure of tungsten (IV) chloride in the gas phase has been a subject of some debate, with experimental and theoretical studies initially suggesting different geometries.

Early gas electron diffraction (GED) studies suggested a distorted tetrahedral (D_{2d} symmetry) structure for monomeric WCl_4 .^[3] However, more recent density functional theory (DFT) calculations have indicated that the ground state of gas-phase WCl_4 is a regular tetrahedral (Td) triplet.^{[4][5]} The discrepancy between the experimental and computational results may be attributed to the complex composition of the vapor phase at the high temperatures required for GED experiments, which can contain various tungsten chloride species.^{[3][4]}

► **Table 2: Comparison of Gas-Phase Structural Parameters for WCl_4**

Method	Geometry	W-Cl Bond Length (Å)
Gas Electron Diffraction (GED)	Distorted Tetrahedral (D_{2d})	-
Density Functional Theory (DFT)	Tetrahedral (Td)	Calculated values vary with basis set





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- To cite this document: BenchChem. [In-Depth Technical Guide to the Molecular Structure of Tungsten (IV) Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15747763/docs#in-depth-technical-guide-to-the-molecular-structure-of-tungsten-iv-chloride\]](https://www.benchchem.com/product/b15747763/docs#in-depth-technical-guide-to-the-molecular-structure-of-tungsten-iv-chloride)

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